

Preparing CHIR-090 Stock Solutions for Research: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chir-090

Cat. No.: B1668622

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This document provides detailed protocols and application notes for the preparation of **CHIR-090** stock solutions for use in research settings. **CHIR-090** is a potent, slow, tight-binding inhibitor of the UDP-3-O-(R-3-hydroxymyristoyl)-N-acetylglucosamine deacetylase (LpxC), a key enzyme in the lipid A biosynthetic pathway of Gram-negative bacteria.^{[1][2][3][4]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Chemical Properties and Solubility

CHIR-090 is a synthetic, N-aroyl-L-threonine hydroxamic acid derivative.^[4] Understanding its chemical properties is essential for proper handling and storage.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₇ N ₃ O ₅	^{[2][5]}
Molecular Weight	437.49 g/mol	^[5]
CAS Number	728865-23-4	^{[1][5]}
Appearance	Crystalline solid	^[6]

The solubility of **CHIR-090** is a critical factor in the preparation of stock solutions. It is readily soluble in dimethyl sulfoxide (DMSO) but has poor solubility in aqueous solutions and ethanol. [\[1\]](#)[\[7\]](#)

Solvent	Solubility	Notes	Source
DMSO	≥ 21.85 mg/mL	Sonication or warming to 37°C may be required to achieve higher concentrations. Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility.	[1] [7] [8]
DMF	2 mg/mL	[6]	
Water	Insoluble (< 0.1 mg/mL)	[1] [5]	
Ethanol	Insoluble	[7]	

Experimental Protocols

Materials and Equipment

- **CHIR-090** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CHIR-090** in DMSO, a commonly used concentration for in vitro assays.

- **Preparation:** Don appropriate PPE. Ensure the work area is clean and free of contaminants.
- **Weighing:** Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **CHIR-090** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.375 mg of **CHIR-090** (Molecular Weight = 437.49 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous, sterile DMSO to the tube containing the **CHIR-090** powder. For a 10 mM stock, if you weighed 4.375 mg, you would add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minutes.[1][5] Alternatively, the tube can be gently warmed to 37°C for a few minutes.[7]
- **Visual Inspection:** Visually inspect the solution to ensure that all of the solid has dissolved and the solution is clear.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.[1] Store the aliquots at -20°C or -80°C.

Storage and Stability

Proper storage is crucial to maintain the integrity of **CHIR-090** stock solutions.

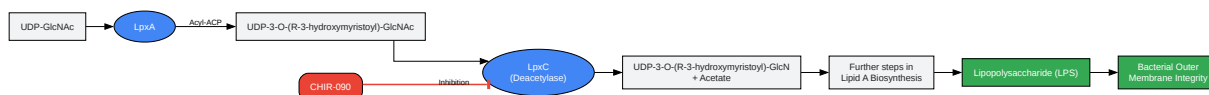
Storage Condition	Duration	Source
-20°C in solvent	Up to 1 year	[1][8]
-80°C in solvent	Up to 2 years	[1]

Note: It is recommended to use the stock solution as soon as possible after preparation. Long-term storage of solutions is not advised.[7]

Signaling Pathway and Experimental Workflow

CHIR-090 Mechanism of Action

CHIR-090 targets the LpxC enzyme, which catalyzes the second committed step in the biosynthesis of lipid A, the lipid anchor of lipopolysaccharide (LPS) in the outer membrane of most Gram-negative bacteria.[3][9] Inhibition of LpxC disrupts the integrity of the bacterial outer membrane, leading to cell death.

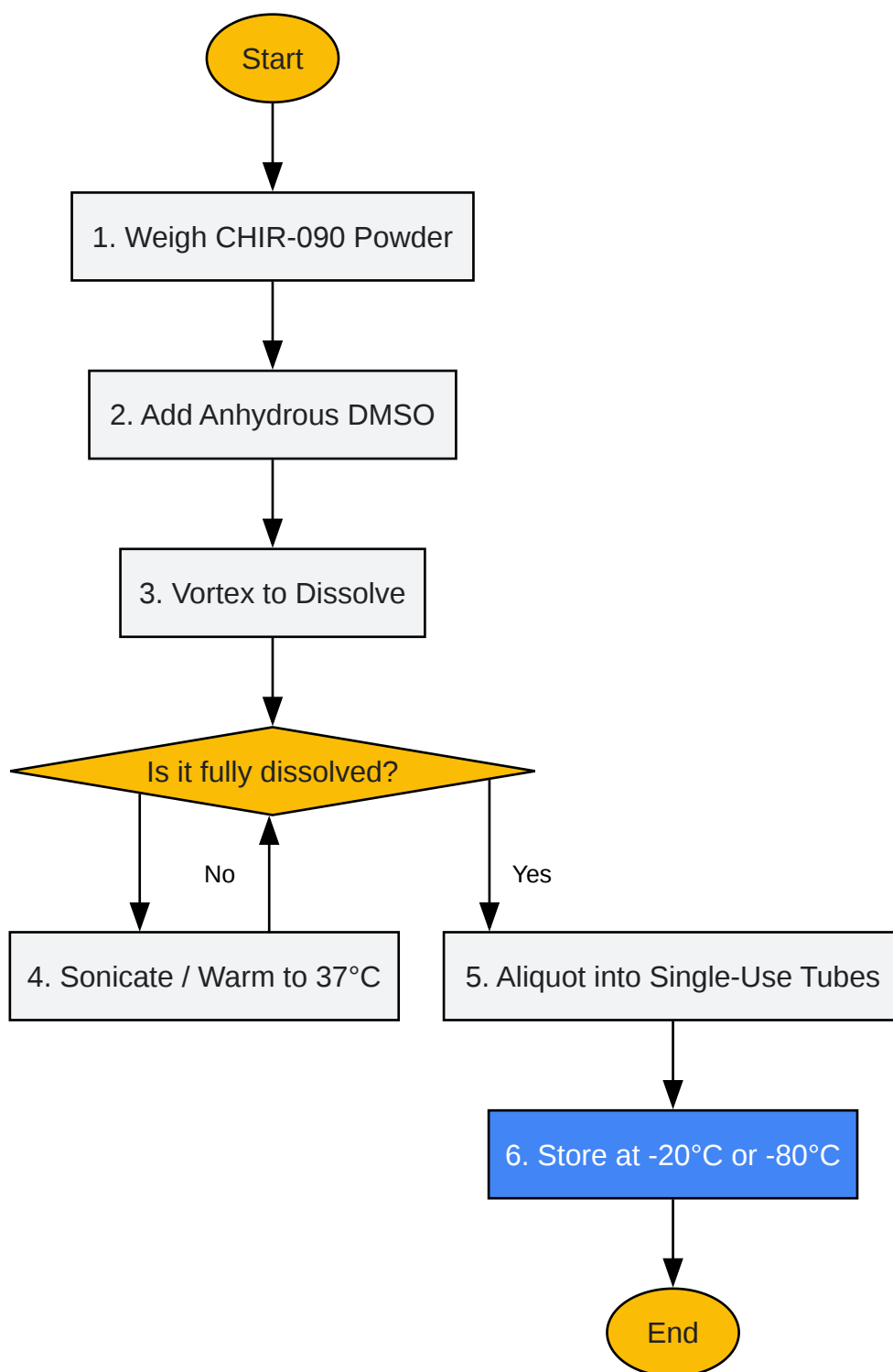


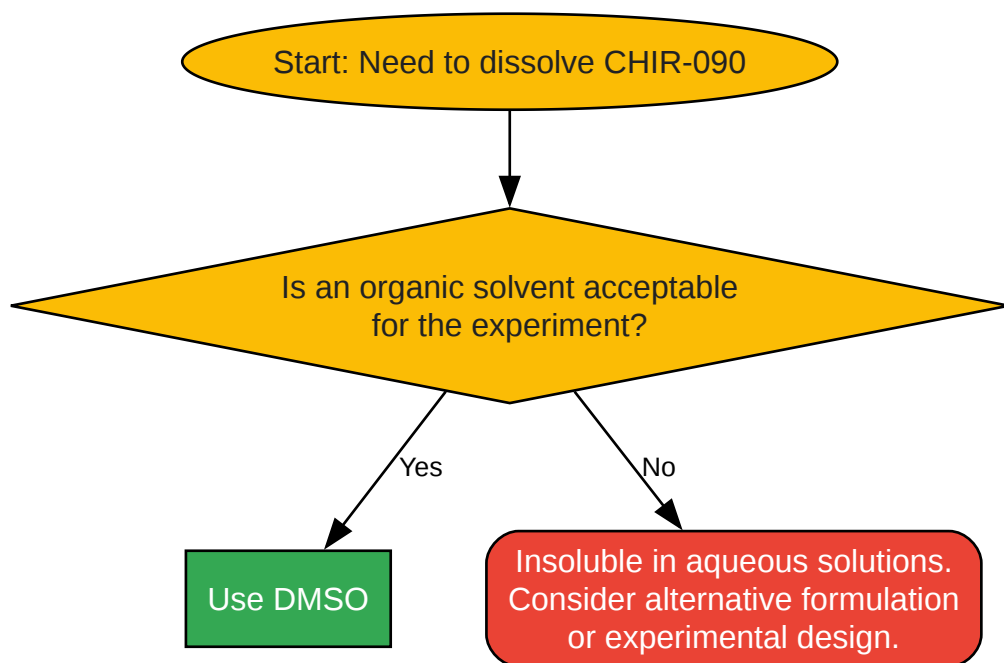
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Caption: Mechanism of **CHIR-090** action on the Lipid A biosynthetic pathway.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in preparing a **CHIR-090** stock solution.





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